

A Technical Guide to Indomethacin-d4: Commercial Sourcing and Application

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Compound of Interest

Compound Name: *Indomethacin-d4*

Cat. No.: *B1140470*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Indomethacin-d4**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Indomethacin. This guide is intended for researchers and professionals in drug development and related scientific fields who utilize **Indomethacin-d4** as an internal standard in quantitative analytical studies.

Commercial Suppliers and Purity Grades

Indomethacin-d4 is available from several reputable suppliers of reference standards and stable isotope-labeled compounds. While specific purity values are lot-dependent and typically detailed in the Certificate of Analysis (CoA) provided upon purchase, the following table summarizes key suppliers and generally available purity information.

Supplier	CAS Number	Molecular Formula	Isotopic Purity Specification	Chemical Purity Information
LGC Standards[1][2]	87377-08-0	C ₁₉ H ₁₂ D ₄ CINO ₄	Not specified on the product page; CoA required.	Pharmaceutical reference standard quality.
Cayman Chemical[3]	87377-08-0	C ₁₉ H ₁₂ D ₄ CINO ₄	≥99% deuterated forms (d ₁ -d ₄)	CoA available for specific batches.
Simson Pharma Limited	87377-08-0	C ₁₉ H ₁₂ D ₄ CINO ₄	Not specified on the product page; CoA provided with the product.[4]	High-quality standard.
Clearsynth[5]	87377-08-0	C ₁₉ H ₁₂ D ₄ CINO ₄	Not specified on the product page; CoA provided with the product.[5]	Intended for research purposes.[5]
Veeprho[6]	87377-08-0	C ₁₉ H ₁₂ D ₄ CINO ₄	Not specified on the product page; CoA required.	Utilized as an internal standard in analytical and pharmacokinetic research.[6]
Santa Cruz Biotechnology	87377-08-0	C ₁₉ H ₁₂ D ₄ CINO ₄	Not specified on the product page; CoA available for specific lots.	For research use only.
MedChemExpress[6]	87377-08-0	C ₁₉ H ₁₂ D ₄ CINO ₄	Not specified on the product page; CoA required.	For research use only.[6]

Experimental Protocol: Quantification of Indomethacin in Human Plasma using LC-MS/MS with Indomethacin-d4 as an Internal Standard

The following is a representative protocol synthesized from established methodologies for the quantitative analysis of indomethacin in biological matrices.^[7]

Materials and Reagents

- Indomethacin analytical standard
- **Indomethacin-d4** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (blank)

Preparation of Stock and Working Solutions

- **Stock Solutions (1 mg/mL):** Prepare individual stock solutions of indomethacin and **Indomethacin-d4** by dissolving the accurately weighed compounds in methanol.
- **Working Standard Solutions:** Prepare a series of indomethacin working standard solutions by serially diluting the stock solution with a 50:50 methanol/water mixture to achieve the desired concentration range for the calibration curve.
- **Internal Standard Working Solution:** Prepare a working solution of **Indomethacin-d4** at a fixed concentration (e.g., 100 ng/mL) by diluting the stock solution with a 50:50 methanol/water mixture.

Sample Preparation (Protein Precipitation)

- To 100 μ L of plasma sample (blank, calibration standard, or unknown), add 20 μ L of the **Indomethacin-d4** internal standard working solution.
- Vortex mix for 10 seconds.
- Add 300 μ L of cold acetonitrile to precipitate the plasma proteins.
- Vortex mix for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

- LC Column: C18 column (e.g., 100 x 2.1 mm, 3.5 μ m)
- Mobile Phase:
 - A: 0.1% Formic acid in water
 - B: 0.1% Formic acid in acetonitrile
- Gradient Elution: A typical gradient would start at a lower percentage of organic phase (B), ramp up to a high percentage to elute the analytes, and then return to initial conditions for column re-equilibration.
- Flow Rate: 0.4 mL/min
- Injection Volume: 10 μ L
- Mass Spectrometer: Triple quadrupole
- Ionization Mode: Electrospray Ionization (ESI), Positive

- Multiple Reaction Monitoring (MRM) Transitions:

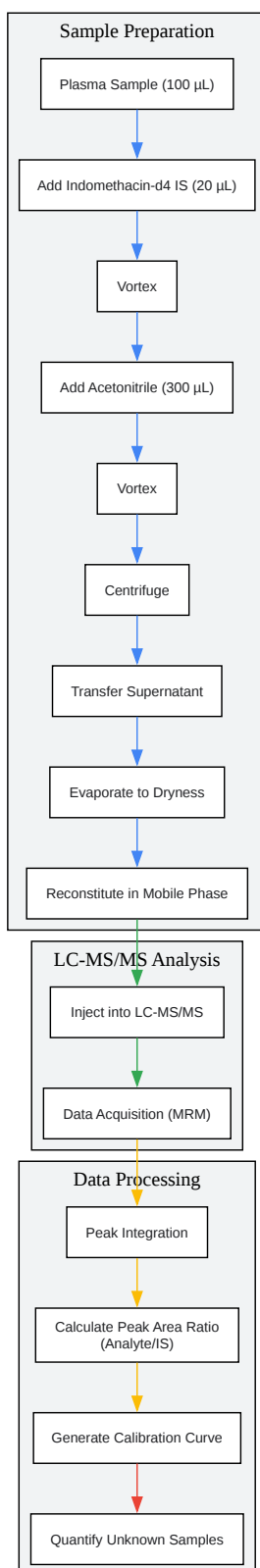
- Indomethacin:m/z 358.1 → 139.1
- **Indomethacin-d4**:m/z 362.1 → 143.1

Data Analysis

The concentration of indomethacin in the unknown samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this ratio to the calibration curve generated from the standards.

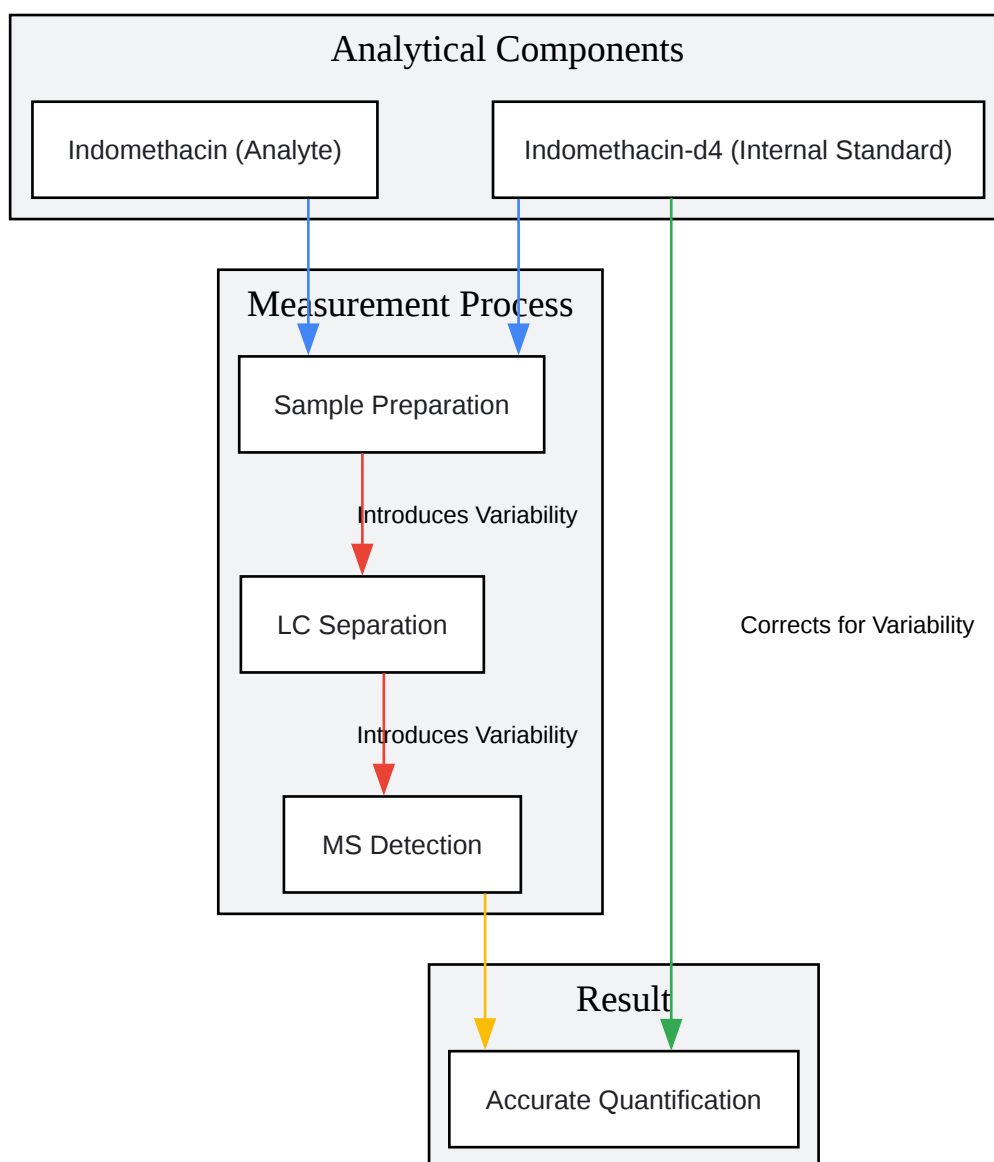
Visualizations

The following diagrams illustrate key workflows and relationships relevant to the use of **Indomethacin-d4**.



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Caption: Experimental workflow for the quantification of Indomethacin.



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Caption: Role of **Indomethacin-d4** as an internal standard.

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